A Guide to the Mass Spectrometry Fragmentation of Carbonyl Chloride Fluoride

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Compound of Interest

Compound Name:	*Carbonyl chloride fluoride*
CAS No.:	*353-49-1*
Cat. No.:	*B1595696*

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For researchers and professionals in drug development and analytical chemistry, a deep understanding of molecular fragmentation patterns in mass spectrometry is fundamental. This guide provides a detailed analysis of the electron ionization (EI) mass spectrometry fragmentation of **carbonyl chloride fluoride** (COClF), a compound of interest due to its reactive nature and presence in various chemical syntheses. We will explore the characteristic fragmentation pathways, compare its behavior to related carbonyl halides, and provide a standardized protocol for its analysis.

The Molecular Ion and Isotopic Signature

Carbonyl chloride fluoride is a simple molecule with the formula CClFO.[1][2][3][4] Its nominal molecular weight is 82 g/mol .[1][2][3] Due to the presence of chlorine, which has two stable isotopes, ^{35}Cl (75.8% abundance) and ^{37}Cl (24.2% abundance), the molecular ion region of the mass spectrum will exhibit a characteristic isotopic pattern. The molecular ion peak (M^+) will appear at m/z 82, corresponding to the molecule containing ^{35}Cl, and a smaller M+2 peak will be observed at m/z 84, corresponding to the ^{37}Cl-containing molecule. The expected intensity ratio of the M^+ to M+2 peak is approximately 3:1.

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Primary Fragmentation Pathways

Upon electron ionization, the **carbonyl chloride fluoride** molecule loses an electron to form the molecular ion, $[COClF]^{+}\bullet$. This energetically unstable species then undergoes fragmentation through several key pathways. The dominant fragmentation processes involve the cleavage of the carbon-halogen bonds.

A significant fragmentation route is the loss of a chlorine radical (•Cl), leading to the formation of the fluoroformyl cation, $[COF]^{+}$. This fragment is observed as a prominent peak at m/z 47.

Another important fragmentation pathway is the loss of a fluorine radical (•F), resulting in the formation of the chloroformyl cation, $[COCl]^{+}$. This fragment gives rise to a characteristic isotopic cluster of peaks. The peak at m/z 63 corresponds to the ion containing the ^{35}Cl isotope, while the peak at m/z 65 corresponds to the ion with the ^{37}Cl isotope, again in an approximate 3:1 intensity ratio.

The following table summarizes the major ions observed in the electron ionization mass spectrum of **carbonyl chloride fluoride**:

m/z	Proposed Fragment Ion	Neutral Loss
82	$[CO^{35}ClF]^{+}\bullet$	-
84	$[CO^{37}ClF]^{+}\bullet$	-
63	$[CO^{35}Cl]^{+}$	•F
65	$[CO^{37}Cl]^{+}$	•F
47	$[COF]^{+}$	•Cl

Comparison with Phosgene ($COCl_2$) and Carbonyl Fluoride (COF_2)

To better understand the fragmentation of **carbonyl chloride fluoride**, it is insightful to compare it with its symmetric analogs, phosgene ($COCl_2$) and carbonyl fluoride (COF_2).

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- Phosgene ($COCl_2$): The mass spectrum of phosgene is dominated by the molecular ion peak and the $[COCl]^+$ fragment resulting from the loss of a chlorine radical.
- Carbonyl Fluoride (COF_2): Similarly, the mass spectrum of carbonyl fluoride shows a strong molecular ion and a prominent $[COF]^+$ fragment from the loss of a fluorine radical.

The fragmentation of **carbonyl chloride fluoride** represents a combination of the behaviors of its symmetric counterparts. The relative ease of cleavage of the C-Cl versus the C-F bond influences the relative abundances of the $[COF]^+$ and $[COCl]^+$ fragments. Generally, the C-Cl bond is weaker than the C-F bond, suggesting that the formation of the $[COF]^+$ ion at m/z 47 is a more favorable fragmentation pathway.

Experimental Protocol for GC-MS Analysis

This section outlines a standard operating procedure for the analysis of **carbonyl chloride fluoride** using a gas chromatograph coupled to a mass spectrometer with an electron ionization source.

Instrumentation:

- Gas Chromatograph (GC) with a suitable capillary column (e.g., a non-polar or mid-polar column).
- Mass Spectrometer (MS) with an Electron Ionization (EI) source.
- Gas-tight syringe for sample introduction.

Procedure:

- Sample Preparation: **Carbonyl chloride fluoride** is a gas at room temperature.[5] A certified gas standard should be used.
- GC Conditions:
  - Injector Temperature: 150 °C (to ensure rapid volatilization).
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

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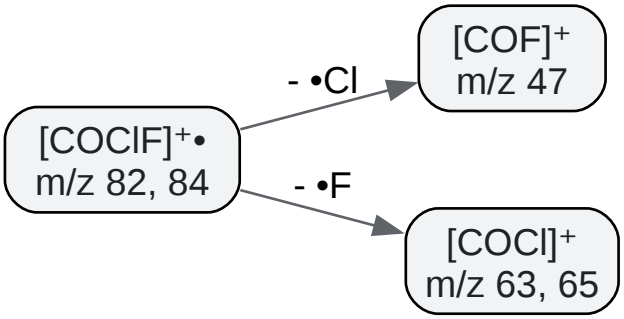
- Oven Temperature Program: Start at a low temperature (e.g., 40 °C) and ramp to a higher temperature (e.g., 200 °C) to ensure separation from any potential impurities.
- Injection Mode: Split or splitless, depending on the sample concentration.

- MS Conditions:
  - Ion Source: Electron Ionization (EI).
  - Electron Energy: 70 eV (standard for library matching).[6][7]
  - Source Temperature: 230 °C.
  - Mass Range: Scan from m/z 30 to 100 to cover the molecular ion and all expected fragments.
  - Solvent Delay: Set an appropriate solvent delay to avoid filament damage from any solvent used for cleaning the injection system.
- Data Acquisition and Analysis:
  - Acquire the mass spectrum of the eluting peak corresponding to **carbonyl chloride fluoride**.
  - Identify the molecular ion and the major fragment ions.
  - Compare the obtained spectrum with a reference library (e.g., NIST) for confirmation.

Visualization of Fragmentation Pathways

The fragmentation pathways of **carbonyl chloride fluoride** can be visualized using the following diagram:

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Sources

- 1. Carbonic chloride fluoride [webbook.nist.gov]
- 2. Carbonyl chloride fluoride | CClFO | CID 9622 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Carbonic chloride fluoride [webbook.nist.gov]
- 4. Carbonic chloride fluoride [webbook.nist.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Classical electron ionization mass spectra in gas chromatography/mass spectrometry with supersonic molecular beams - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Electron Ionization in GC-MS: The Gold Standard for Volatile Compound Analysis - MetwareBio [metwarebio.com]

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